

# In-depth Technical Guide: Physical Properties of 3,6-Dichlorotrimellitic Anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic anhydride

Cat. No.: B559624

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This technical guide provides a focused overview of the known physical properties of **3,6-Dichlorotrimellitic anhydride**, a chemical intermediate of interest in various synthetic applications. Due to the specialized nature of this compound, publicly available data is limited. The following information is compiled from available safety data sheets and chemical supplier information.

## Physicochemical Data

A summary of the key physical and chemical properties of **3,6-Dichlorotrimellitic anhydride** is presented below. These properties are essential for safe handling, storage, and for its application in chemical synthesis.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>2</sub> Cl <sub>2</sub> O <sub>5</sub>
Molecular Weight	261.01 g/mol
Appearance	White to off-white powder
Melting Point	188-192 °C

Note: Data on boiling point, density, and solubility in various solvents are not consistently reported in publicly accessible sources.

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3,6-Dichlorotrimellitic anhydride** are not readily available in public literature. However, standard methodologies for determining the melting point of a solid organic compound would be employed.

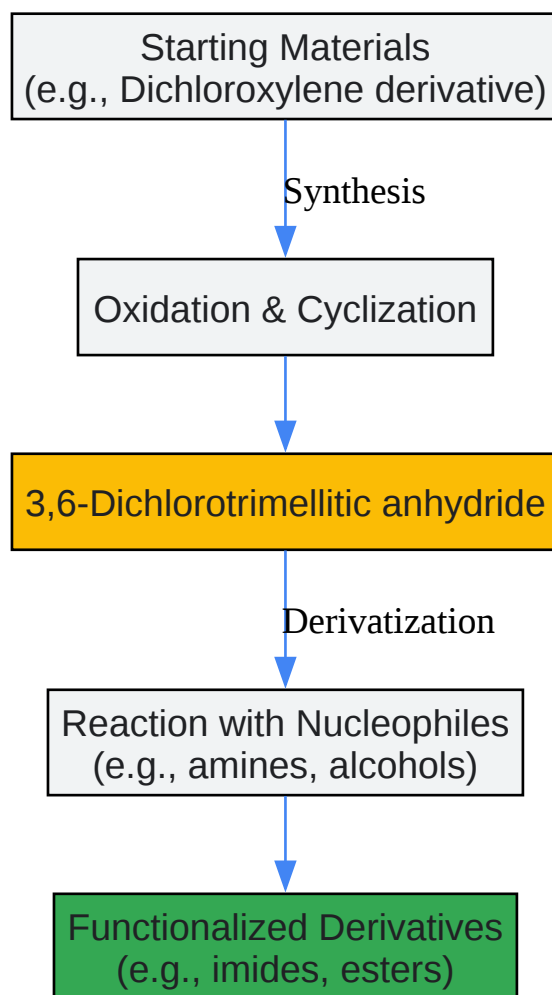
### Melting Point Determination (General Protocol)

A common method for determining the melting point of a crystalline solid like **3,6-Dichlorotrimellitic anhydride** is using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the dry, powdered **3,6-Dichlorotrimellitic anhydride** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.
- **Observation:** As the temperature nears the expected melting point (based on available data, around 188 °C), the heating rate is slowed to approximately 1-2 °C per minute.
- **Melting Range:** The temperature at which the first liquid is observed and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.

## Logical Relationships in Synthesis

While specific signaling pathways involving **3,6-Dichlorotrimellitic anhydride** are not documented, its logical role in chemical synthesis can be visualized as a precursor to more complex molecules. It serves as a building block in organic synthesis.



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Caption: A simplified workflow illustrating the synthesis and derivatization of **3,6-Dichlorotrimellitic anhydride**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)